

N-Boc-4-carboxymethoxypiperidine: A Versatile Scaffold for Innovations in Drug Discovery

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Compound of Interest

Compound Name:	<i>N</i> -Boc-4-carboxymethoxypiperidine
Cat. No.:	B060413

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern medicinal chemistry, the piperidine moiety stands as a privileged scaffold, frequently incorporated into the architecture of a vast array of therapeutic agents to enhance their pharmacological profiles. Among the diverse range of functionalized piperidines, **N-Boc-4-carboxymethoxypiperidine** has emerged as a particularly versatile and valuable building block. Its unique structural features, comprising a sterically accessible carboxymethoxy group for diverse chemical elaborations and a Boc-protected nitrogen for controlled synthetic manipulations, offer a powerful platform for the construction of complex and novel drug candidates. This technical guide provides a comprehensive overview of the synthesis, key applications, and experimental protocols associated with **N-Boc-4-carboxymethoxypiperidine**, underscoring its significance as a pivotal intermediate in contemporary drug discovery and development.

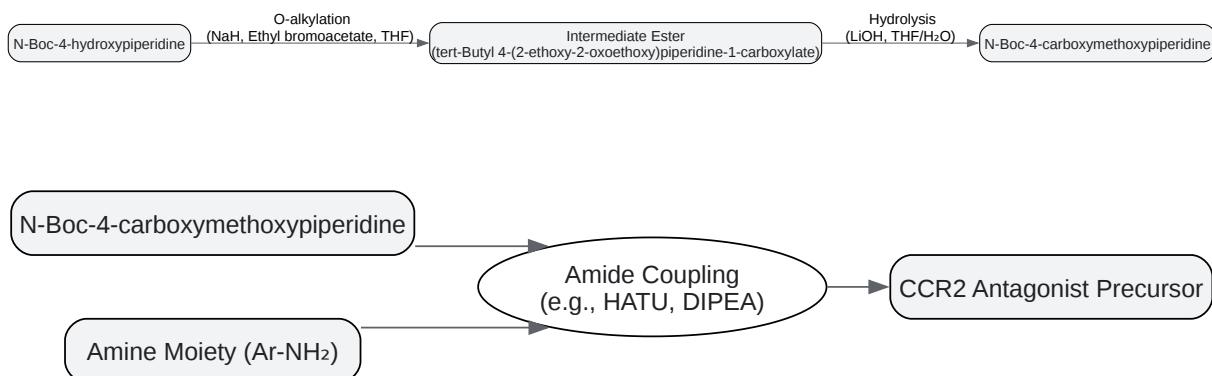
Physicochemical Properties

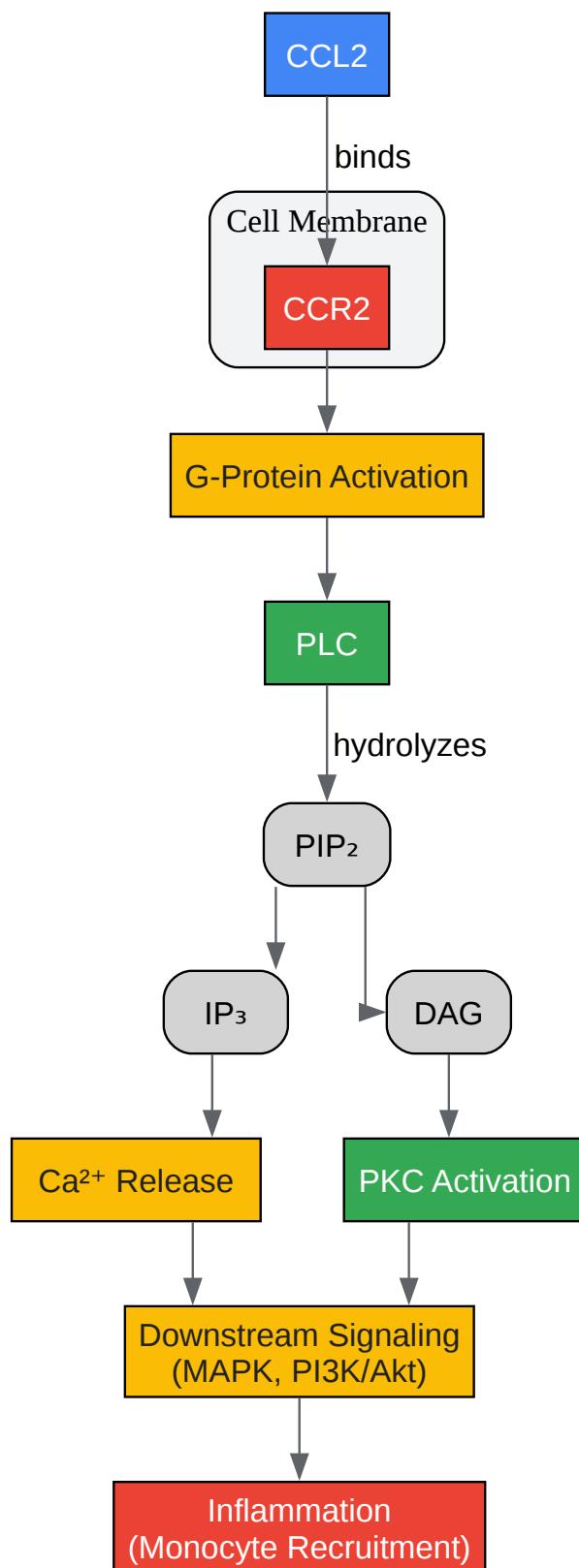
A thorough understanding of the physicochemical properties of **N-Boc-4-carboxymethoxypiperidine** is essential for its effective utilization in organic synthesis. The table below summarizes key properties of this compound and its immediate precursor, N-Boc-4-hydroxypiperidine.

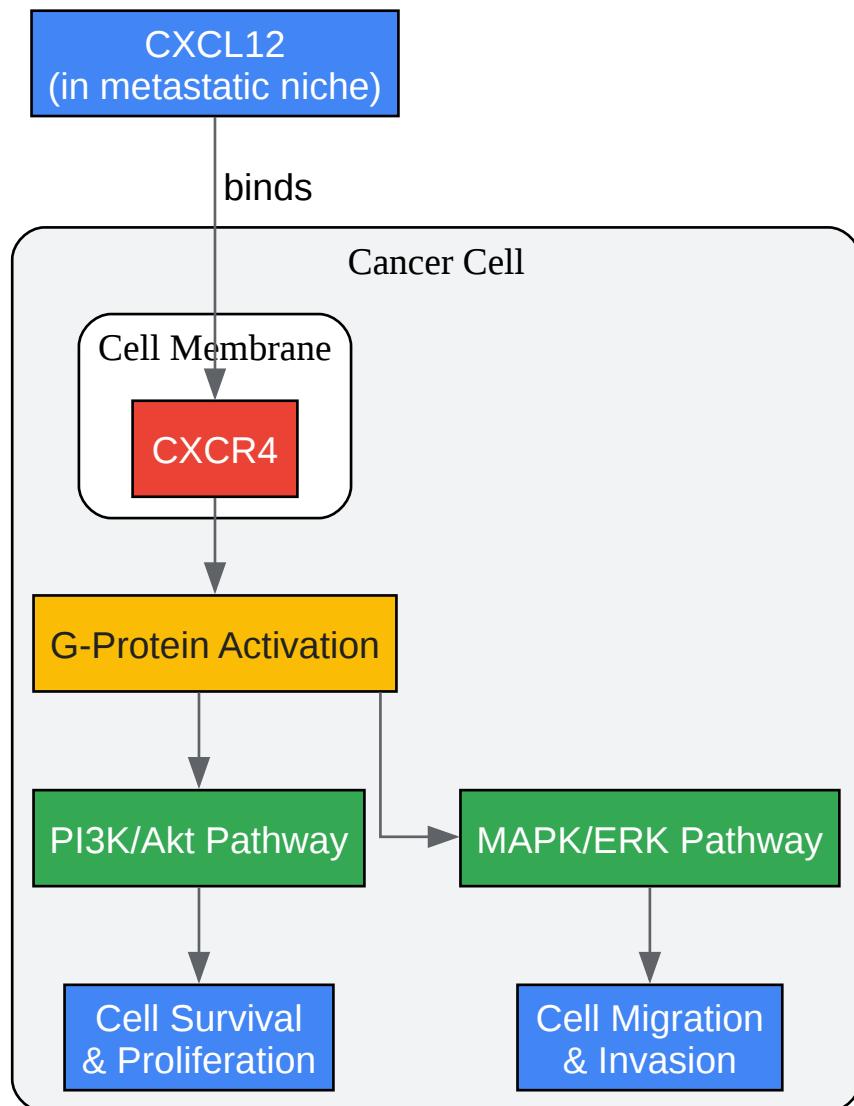
Property	N-Boc-4-carboxymethoxypiperidine (Predicted)	N-Boc-4-hydroxypiperidine ^[1] ^[2]
Molecular Formula	C ₁₂ H ₂₁ NO ₅	C ₁₀ H ₁₉ NO ₃
Molecular Weight	259.30 g/mol	201.26 g/mol
Appearance	White to off-white solid	White to off-white crystalline powder
Melting Point	Not available	61-65 °C
Boiling Point	>300 °C (Predicted)	292.3 °C at 760 mmHg
Solubility	Soluble in polar organic solvents	Soluble in methanol, ethanol, DCM
pKa (Carboxylic Acid)	~3-4 (Predicted)	~14.80 (hydroxyl group)

Synthesis of N-Boc-4-carboxymethoxypiperidine: A Two-Step Approach

The synthesis of **N-Boc-4-carboxymethoxypiperidine** is typically achieved through a straightforward two-step process starting from the commercially available N-Boc-4-hydroxypiperidine. This process involves an initial O-alkylation followed by ester hydrolysis.







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References

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